

# An In-depth Technical Guide to 2-Bromo-1-(bromomethyl)-4-nitrobenzene

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## Compound of Interest

Compound Name: 2-Bromo-1-(bromomethyl)-4-nitrobenzene

Cat. No.: B1283033

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-1-(bromomethyl)-4-nitrobenzene** (CAS Number: 940-05-6), a key intermediate in various fields of chemical synthesis. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, outlines its known applications and reactivity, and presents critical safety information.

## Chemical and Physical Properties

**2-Bromo-1-(bromomethyl)-4-nitrobenzene** is a solid organic compound with the molecular formula  $C_7H_5Br_2NO_2$ .<sup>[1][2]</sup> It is also known by synonyms such as 2-Bromo-4-nitrobenzyl bromide.<sup>[2]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	940-05-6	[1]
IUPAC Name	2-bromo-1-(bromomethyl)-4-nitrobenzene	[3]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Br <sub>2</sub> NO <sub>2</sub>	[1]
Molecular Weight	294.93 g/mol	[1]
Physical Form	Solid	[4][5]
Melting Point	73 - 74 °C	[5][6]
Purity	Typically ≥97%	[4]
Storage	Inert atmosphere, 2-8°C	[4]

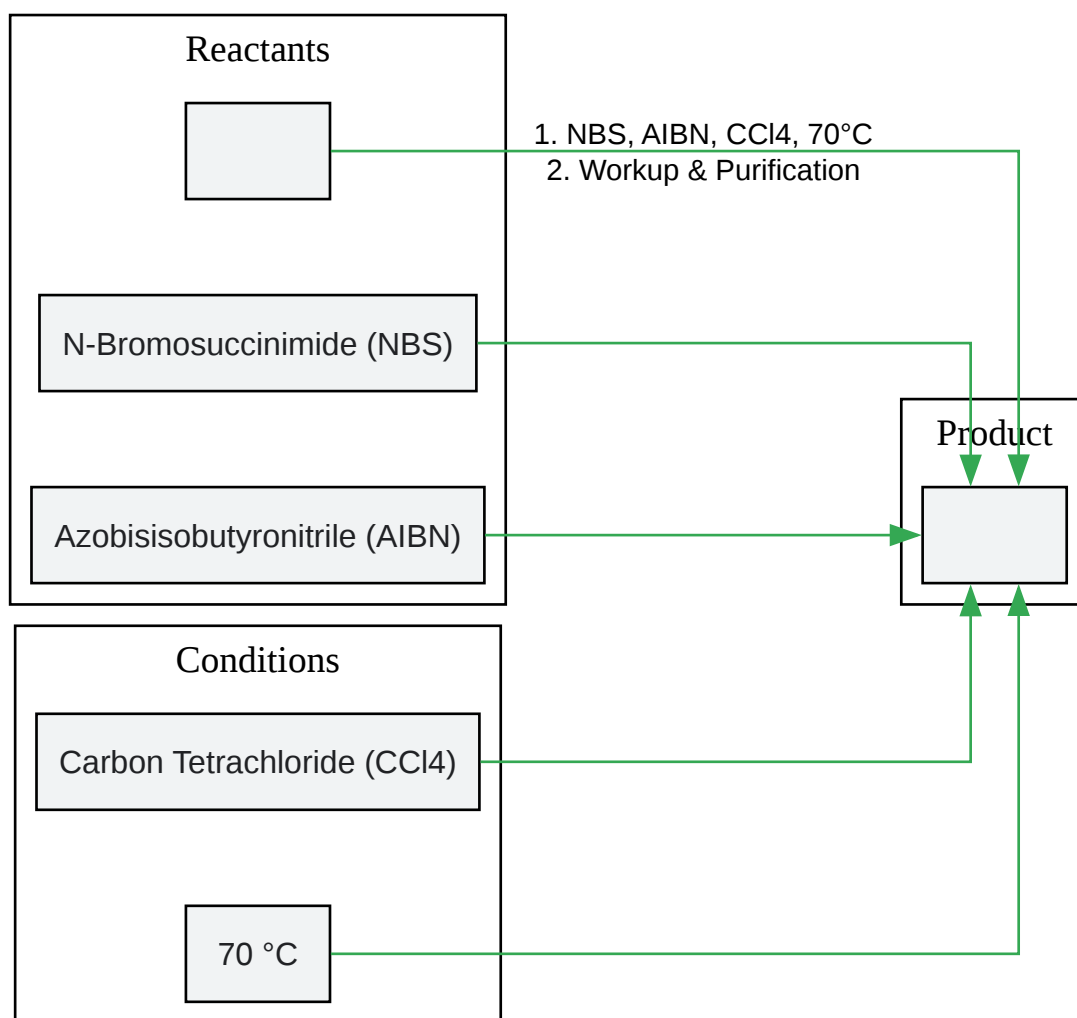
## Synthesis and Experimental Protocols

The synthesis of **2-Bromo-1-(bromomethyl)-4-nitrobenzene** is most commonly achieved through the bromination of a substituted nitrobenzene. A detailed experimental protocol is provided below.

### Synthesis of 2-Bromo-1-(bromomethyl)-4-nitrobenzene from 3-Bromonitrobenzene

This procedure involves the free-radical bromination of the methyl group of a precursor.

Reaction Scheme:



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Figure 1: Synthesis of **2-Bromo-1-(bromomethyl)-4-nitrobenzene**.

#### Experimental Protocol:

A detailed experimental protocol for the synthesis of **2-bromo-1-(bromomethyl)-4-nitrobenzene** is as follows:

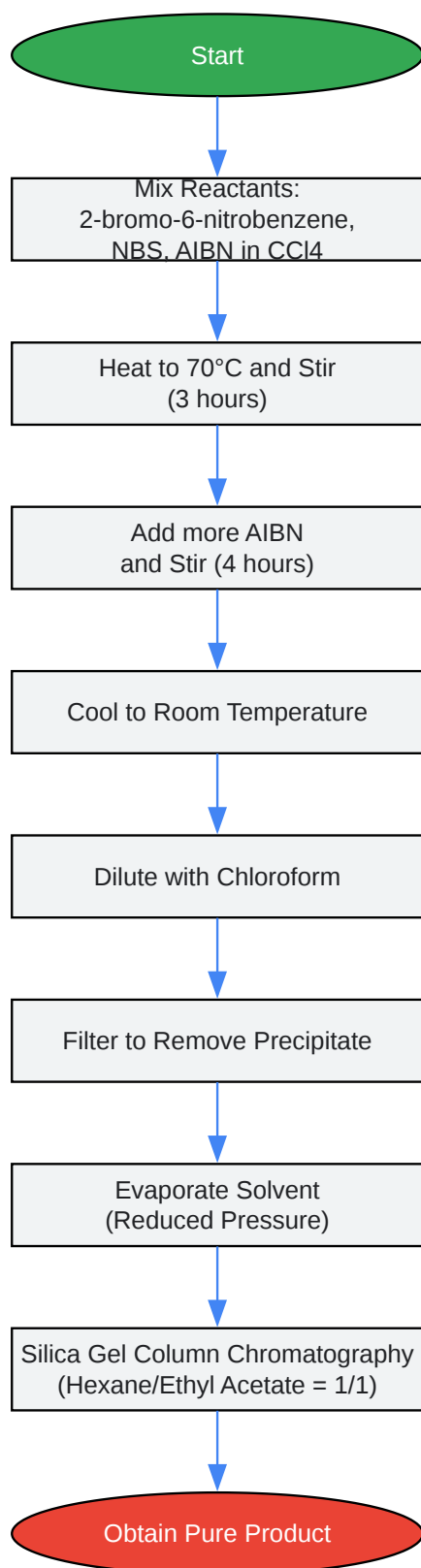
- **Reaction Setup:** In a round-bottom flask, a mixture of 2-bromo-6-nitrobenzene (1.08 g, 5.00 mmol) and N-bromosuccinimide (908 mg, 5.10 mmol) is dissolved in carbon tetrachloride (15 mL).<sup>[7]</sup>
- **Initiation:**  $\alpha,\alpha'$ -azobisisobutyronitrile (AIBN) (28 mg) is added as a radical initiator.<sup>[7]</sup>

- Reaction: The reaction mixture is stirred at 70°C for 3 hours.<sup>[7]</sup> Additional AIBN (82 mg) is then added portionwise while maintaining the temperature and stirring for another 4 hours.<sup>[7]</sup>
- Workup: Upon completion, the reaction mixture is diluted with chloroform and filtered to remove the precipitate.<sup>[7]</sup> The solvent is then removed from the filtrate by distillation under reduced pressure.<sup>[7]</sup>
- Purification: The resulting crude product is purified by silica gel column chromatography using a hexane/ethyl acetate (1/1) eluent to yield the final product.<sup>[7]</sup>

Analytical Data:

- <sup>1</sup>H-NMR (CDCl<sub>3</sub>): δ 4.62 (s, 2H), 7.65 (d, J=8.4Hz, 1H), 8.17 (dd, J=8.4, 2.2Hz, 1H), 8.46 (d, J=2.2Hz, 1H).<sup>[7]</sup><sup>[8]</sup>

The following diagram illustrates the general workflow for the synthesis and purification of **2-Bromo-1-(bromomethyl)-4-nitrobenzene**.



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Figure 2: Experimental workflow for synthesis and purification.

## Applications and Reactivity

**2-Bromo-1-(bromomethyl)-4-nitrobenzene** is a valuable intermediate in organic synthesis, particularly in the pharmaceutical and material science sectors.<sup>[2]</sup> Its utility stems from the presence of two reactive bromine atoms at different positions, allowing for selective chemical transformations.

The bromine atom in the bromomethyl group is highly susceptible to nucleophilic substitution reactions. This reactivity allows for the introduction of various functional groups, making it a key building block for more complex molecules. The nitro group is a strong electron-withdrawing group, which can influence the reactivity of the benzene ring, particularly in nucleophilic aromatic substitution reactions.<sup>[9][10]</sup>

## Safety and Handling

**2-Bromo-1-(bromomethyl)-4-nitrobenzene** is a hazardous substance and should be handled with appropriate safety precautions.

Hazard Statements:

- H302: Harmful if swallowed.<sup>[11]</sup>
- H314: Causes severe skin burns and eye damage.<sup>[11]</sup>

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.<sup>[11]</sup>
- P264: Wash hands thoroughly after handling.<sup>[11]</sup>
- P280: Wear protective gloves/protective clothing/eye protection/face protection.<sup>[11]</sup>
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.<sup>[11]</sup>
- P303+P361+P353: IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower.<sup>[11]</sup>

- P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[11]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11]
- P405: Store locked up.[11]
- P501: Dispose of contents/container in accordance with local regulations.[11]

It is imperative to consult the full Safety Data Sheet (SDS) before handling this compound and to work in a well-ventilated fume hood with appropriate personal protective equipment.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-1-(bromomethyl)-4-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1283033#2-bromo-1-bromomethyl-4-nitrobenzene-cas-number]

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